

# Technical Assessment: 1-Chloro-1-fluoroethane (HCFC-151a)

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## Compound of Interest

Compound Name: 1-Chloro-1-fluoroethane

CAS No.: 110587-14-9

Cat. No.: B011141

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## Executive Summary & Scope

**1-Chloro-1-fluoroethane** (HCFC-151a; CAS: 1615-75-4) is a hydrochlorofluorocarbon with a boiling point of approximately 16.1°C. While historically evaluated as a working fluid for low-pressure refrigeration systems and heat pumps, its current relevance lies primarily in two distinct sectors:[1][2]

- **Thermodynamic Research:** As a benchmark fluid for validating equations of state (EOS) for low-GWP replacements.
- **Pharmaceutical Development:** As a fluorinated synthon (building block) and a volatile, low-temperature reaction solvent.

**Regulatory Warning:** HCFC-151a is controlled under the Montreal Protocol.[3] Its use is generally restricted to feedstock applications, laboratory research, and critical use exemptions. This guide assumes the user possesses the necessary regulatory permits for handling Ozone Depleting Substances (ODS).

## Physicochemical Data Profile

Data aggregated from NIST Standard Reference Data and PubChem.

Property	Value	Unit	Relevance
Molecular Formula		-	Isomer of R-151 (1-Chloro-2-fluoroethane)
Molecular Weight	82.50	g/mol	Vapor density calculation
Boiling Point (1 atm)	16.1	°C	Critical: Liquid at cool ambient, gas at >20°C
Density (Liquid, 20°C)	1.175	g/cm <sup>3</sup>	High density aids mass flow in small pumps
Vapor Pressure (25°C)	~140	kPa (est)	Requires pressure-rated glassware/reactors
ODP	~0.03 - 0.12	-	Moderate Ozone Depletion Potential
Safety Classification	Flammable, Toxic	-	Requires ATEX/Ex-rated equipment

## Application Context

### Thermodynamic Refrigeration Cycles

In research settings, HCFC-151a serves as a model fluid for Organic Rankine Cycles (ORC) designed to recover low-grade waste heat (60°C–100°C source temp). Its 16°C boiling point allows for condensation against ambient air or water without deep vacuum, simplifying seal design compared to heavier organic fluids.

### Pharmaceutical Synthesis (Synthon & Solvent)

For drug development professionals, HCFC-151a offers a unique "Refrigerant-Solvent" duality:

- **Fluorinated Synthon:** Used in nucleophilic substitution to introduce the ethyl-fluoride motif, common in bio-isostere design to improve metabolic stability.

- Self-Cooling Solvent: In exothermic reactions, the solvent can be allowed to reflux at 16°C, effectively clamping the reaction temperature and preventing thermal degradation of sensitive APIs (Active Pharmaceutical Ingredients) without external cryostats.

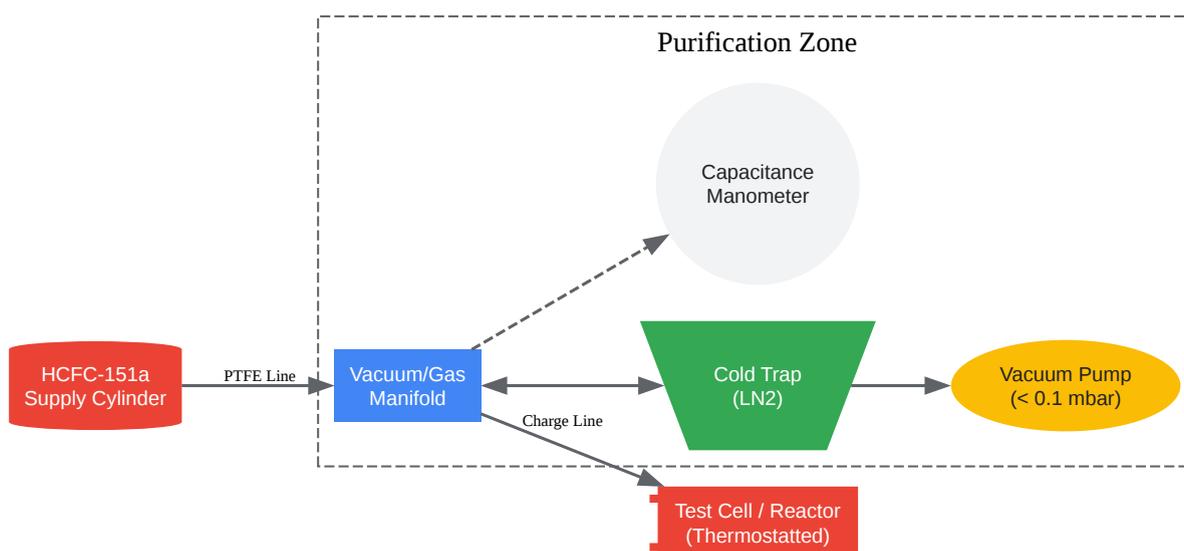
## Protocol: Closed-Loop Charging & Vapor Pressure Validation

Objective: To transfer HCFC-151a from a supply cylinder to a test rig or reactor without introducing non-condensable gases (air), which skew thermodynamic data and reaction kinetics.

Safety Prerequisite: All operations must occur in a fume hood. Operator must wear FKM (Viton) gloves.

### Experimental Setup (Diagram)

The following Graphviz diagram illustrates the vacuum manifold system required for handling volatile liquids like HCFC-151a.



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Figure 1: Schematic of a vacuum-transfer manifold for charging HCFC-151a. The cold trap protects the pump from halogenated vapors.

## Step-by-Step Methodology

### Step 1: System Evacuation

- Connect the HCFC-151a cylinder to the manifold using PTFE-lined stainless steel braided hoses.
- Immerse the Cold Trap in liquid nitrogen (or dry ice/acetone) to prevent HCFC ingestion by the pump.
- Open the manifold valves and evacuate the system (excluding the cylinder) to  $< 0.1$  mbar.
- Leak Check: Close the pump valve and monitor the manometer. A rise of  $< 0.01$  mbar/min indicates a tight seal.

### Step 2: Degassing (Freeze-Pump-Thaw) Note: Essential for thermodynamic accuracy.

- Immerse the HCFC-151a supply cylinder (or a transfer ampoule) in a liquid nitrogen bath to freeze the content.
- Open the cylinder valve to the vacuum. Pump off non-condensable gases (air/nitrogen) for 5 minutes.
- Close the valve and thaw the cylinder.
- Repeat 3 times.

### Step 3: Static Transfer (Charging)

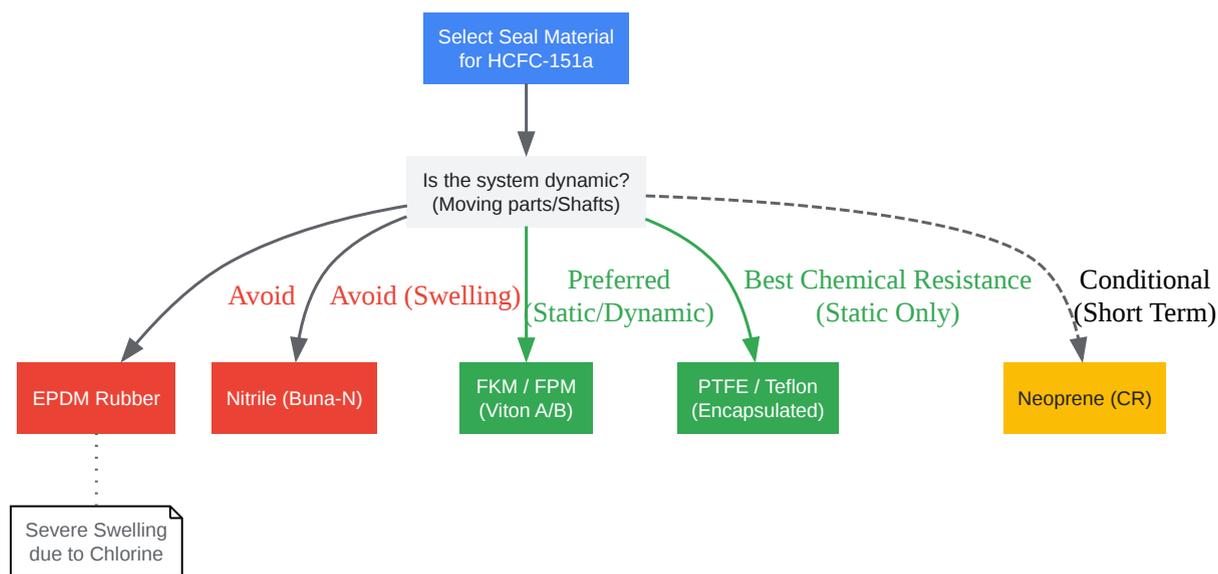
- Ensure the Reactor/Test Cell is at a temperature lower than the supply cylinder (e.g., cool reactor to  $0^{\circ}\text{C}$ ).
- Open the path between the Cylinder and Reactor.
- Allow the pressure differential to drive the liquid transfer.

- Validation: Close the reactor. Allow it to equilibrate to 25.0°C. Measure the internal pressure.
  - Pass Criteria: Pressure reads ~140 kPa (verify against batch-specific Certificate of Analysis).
  - Fail Criteria: Pressure >150 kPa implies air contamination; repeat degassing.

## Material Compatibility Protocol

HCFC-151a contains both chlorine and fluorine. The chlorine atom makes it aggressive toward many elastomers used in standard refrigeration seals (e.g., Neoprene, Buna-N).

## Compatibility Decision Logic



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Figure 2: Material compatibility decision tree. Green nodes indicate recommended materials; Red nodes indicate incompatible materials.

Key Recommendation:

- Use: FKM (Viton) or PTFE (Teflon).
- Avoid: EPDM and Nitrile (Buna-N). The chlorine content in R-151a causes rapid swelling and extraction of plasticizers in these materials, leading to seal failure and leaks.

## References

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